

# "BCR-ABL kinase-IN-3 (dihydrochloride)" stability and storage conditions

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## Compound of Interest

Compound Name: *BCR-ABL kinase-IN-3  
(dihydrochloride)*

Cat. No.: *B12387896*

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## BCR-ABL Kinase-IN-3 (dihydrochloride) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of BCR-ABL kinase-IN-3 (dihydrochloride). It includes frequently asked questions, troubleshooting guides for common experimental issues, and detailed protocols.

### Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for BCR-ABL kinase-IN-3 (dihydrochloride)?

A1: Proper storage is critical to maintain the compound's stability and activity. Recommendations vary based on whether the compound is in solid (powder) form or dissolved in a solvent.

Form	Temperature	Duration	Notes
Powder (Solid)	-20°C	Up to 3 years	Protect from moisture and light.
In Solvent	-80°C	Up to 1 year	Use of aliquots is highly recommended to avoid repeated freeze-thaw cycles.

Shipping conditions may vary; the compound may be shipped at ambient temperature or on blue ice.

Q2: How should I prepare stock solutions of BCR-ABL kinase-IN-3 (dihydrochloride)?

A2: It is recommended to first dissolve the compound in a non-aqueous solvent like DMSO before further dilution in aqueous-based media. The dihydrochloride salt form may influence its physical properties, such as solubility. For in vivo studies, a formulation of DMSO, PEG300, Tween 80, and saline/PBS may be required to achieve the desired concentration and stability. Always confirm the solubility limits before preparing high-concentration stock solutions.

Q3: Is the compound stable through multiple freeze-thaw cycles?

A3: While specific data for this compound is not available, it is standard practice for kinase inhibitors to be sensitive to repeated freeze-thaw cycles. To ensure stability and experimental reproducibility, it is highly recommended to prepare single-use aliquots of your stock solution and store them at -80°C.

Q4: What is the mechanism of action for BCR-ABL kinase-IN-3?

A4: BCR-ABL kinase-IN-3 is a potent inhibitor of the BCR-ABL fusion protein. The BCR-ABL oncoprotein has constitutively active tyrosine kinase activity that drives uncontrolled cell proliferation and inhibits apoptosis in cancers like Chronic Myeloid Leukemia (CML). The inhibitor functions by binding to the ATP-binding site of the BCR-ABL kinase domain, acting as a competitive inhibitor and preventing the phosphorylation of downstream substrates necessary for cell growth and survival.

## Troubleshooting Guide

This guide addresses common issues encountered during experiments using BCR-ABL kinase-IN-3.

Q1: My compound precipitated out of the aqueous buffer during my experiment. What should I do?

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